

# Commercial Suppliers of Alfuzosin-d3 for Research: A Technical Guide

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## Compound of Interest

Compound Name: Alfuzosin-d3

Cat. No.: B12403915

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available **Alfuzosin-d3**, a deuterated internal standard essential for the accurate quantification of the alpha-1 adrenergic receptor antagonist, Alfuzosin, in complex biological matrices. This document outlines key suppliers, their product specifications, and detailed experimental protocols for its application in bioanalytical and pharmacokinetic research.

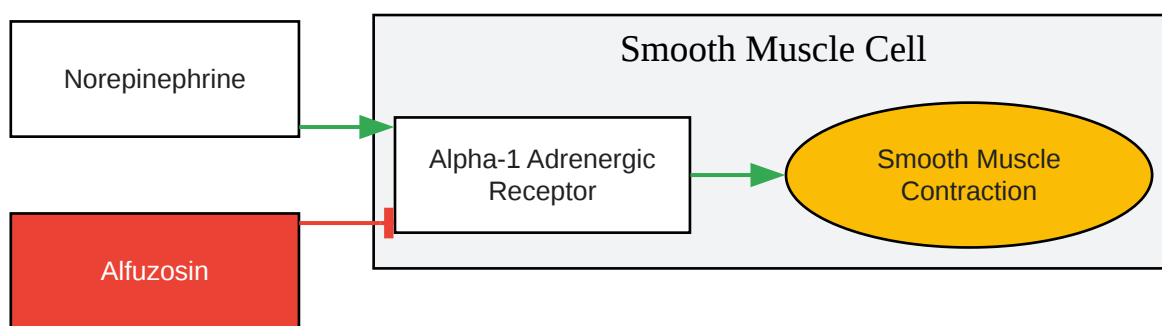
## Commercial Availability and Product Specifications

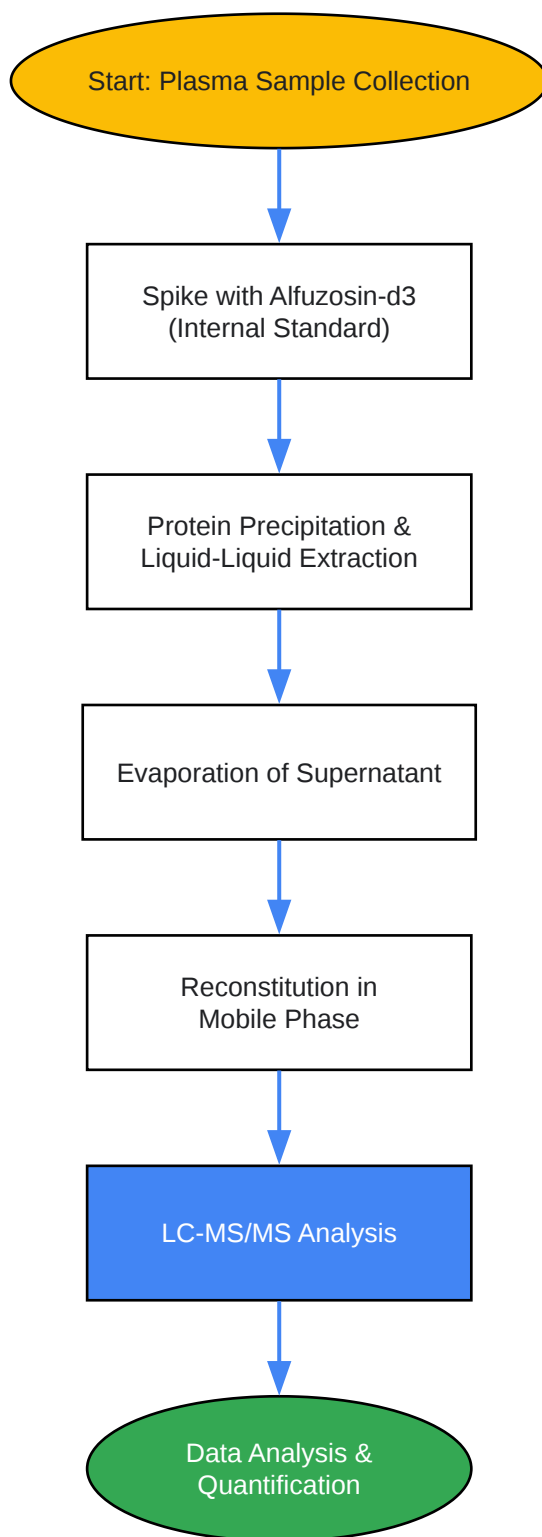
A variety of life science companies supply **Alfuzosin-d3** for research purposes. The following table summarizes the key quantitative data for products from prominent suppliers to facilitate easy comparison. Researchers are advised to visit the suppliers' websites for the most current pricing and availability.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Notes
MedChem Express	Alfuzosin-d3	1006724-55-5	C <sub>19</sub> H <sub>24</sub> D <sub>3</sub> N <sub>5</sub> O <sub>4</sub>	392.47	99.90%	Available as the free base. <a href="#">[1]</a>
Alfuzosin-d3 Hydrochloride	1216383-97-9	C <sub>19</sub> H <sub>25</sub> D <sub>3</sub> CIN <sub>5</sub> O <sub>4</sub>	428.93	Not specified	Deuterated Alfuzosin hydrochloride. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	
LGC Standards (distributor for Toronto Research Chemicals - TRC)	Alfuzosin-d3 Hydrochloride	1216383-97-9	C <sub>19</sub> H <sub>25</sub> D <sub>3</sub> CIN <sub>5</sub> O <sub>4</sub>	428.93	Not specified	Available in 1 mg and 10 mg pack sizes. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Santa Cruz Biotechnology	Alfuzosin-d3 Hydrochloride	Not specified	C <sub>19</sub> H <sub>24</sub> D <sub>3</sub> N <sub>5</sub> O <sub>4</sub> ·HCl	428.93	Not specified	Biochemical for proteomics research. <a href="#">[8]</a>
Cayman Chemical	Alfuzosin-d7	1133386-93-2	C <sub>19</sub> H <sub>20</sub> D <sub>7</sub> N <sub>5</sub> O <sub>4</sub>	396.5	≥99% deuterated forms (d <sub>1</sub> -d <sub>7</sub> )	Intended for use as an internal standard for quantification by GC- or LC-MS. <a href="#">[9]</a>

## Mechanism of Action: Signaling Pathway

Alfuzosin is a selective antagonist of alpha-1 adrenergic receptors, which are prevalent in the smooth muscle of the prostate, bladder neck, and urethra. By blocking these receptors, Alfuzosin leads to smooth muscle relaxation, thereby reducing the resistance to urinary flow and alleviating the symptoms of benign prostatic hyperplasia (BPH).





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- To cite this document: BenchChem. [Commercial Suppliers of Alfuzosin-d3 for Research: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12403915#commercial-suppliers-of-alfuzosin-d3-for-research]

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